

2'-Methoxy-5'-nitrobenzamil pharmaceutical intermediate

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Compound Focus: 2'-Methoxy-5'-nitrobenzamil

CAS No.: 122341-74-6

Cat. No.: S587044

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Chemical Identification of 2'-Methoxy-5'-nitrobenzamil

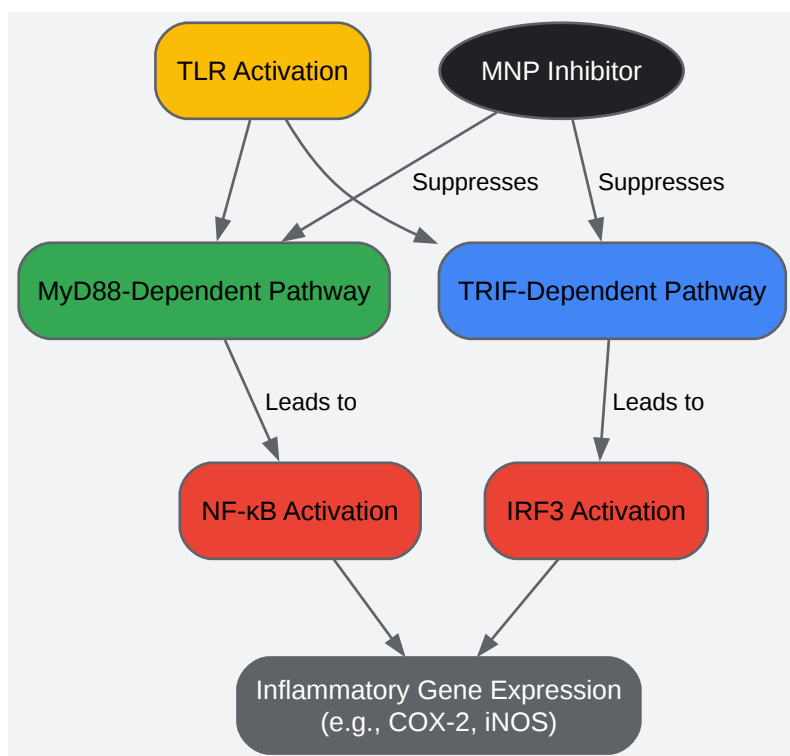
The table below summarizes the key identifying information available for **2'-Methoxy-5'-nitrobenzamil**. [1] [2]

Property	Description
CAS Registry Number	122341-74-6 [1] [2]
MeSH Unique ID	C076676 [2]
Molecular Formula	C ₁₄ H ₁₅ ClN ₈ O ₄ [1]
Molecular Weight	394.78 g/mol [1]
Synonyms	MN-benzamil; 3,5-Diamino-6-Chloro-N-[N'-[(2-Methoxy-5-Nitro-Phenyl)Methyl]Carbamimidoyl]Pyrazine-2-Carboxamide [1] [2]
Chemical Classification	Amiloride analog/derivative [2]

Insights from a Structurally Related Compound

While specific data on **2'-Methoxy-5'-nitrobenzamil** is limited, a study on a compound with a similar name, **1-[5-methoxy-2-(2-nitrovinyl)phenyl]pyrrolidine (MNP)**, provides clues about potential research applications for nitro- and methoxy-substituted compounds. [3] This research area involves Toll-like receptor (TLR) signaling pathways, which are crucial in immunology and inflammation research.

The study found that MNP can suppress signaling in both the **MyD88-dependent** and **TRIF-dependent** pathways, which are the two main downstream signaling routes of TLRs. [3] This suppression leads to the inhibition of transcription factors like NF- κ B and IRF3, subsequently reducing the expression of inflammatory markers such as cyclooxygenase-2 and inducible nitric oxide synthase. [3] The following diagram illustrates the signaling pathways based on this related research.



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References

1. CAS # 122341-74-6, 2 - Methoxy - 5 - Nitrobenzamil : more information.

[chemblink.com]

2. 2 - methoxy - 5 - MeSH - NCBI nitrobenzamil [ncbi.nlm.nih.gov]

3. Suppression of TLRs Signaling Pathways by 1-[5-methoxy- ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [2'-Methoxy-5'-nitrobenzamil pharmaceutical intermediate].

Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b587044#2-methoxy-5-nitrobenzamil-pharmaceutical-intermediate]

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